

Aticaprant Administration in Sucrose Preference Tests: Application Notes and Protocols

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Compound of Interest

Compound Name:	Aticaprant
CAS No.:	1174130-61-0
Cat. No.:	B605669

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Introduction

Anhedonia, the diminished capacity to experience pleasure, is a core symptom of major depressive disorder (MDD) and other stress-related psychiatric conditions. The sucrose preference test (SPT) is a widely utilized preclinical behavioral assay in rodents to model anhedonia. This test leverages the innate preference of rodents for sweet solutions over plain water. A reduction in sucrose preference is interpreted as an anhedonic-like state. **Aticaprant** (also known as JNJ-67953964, CERC-501, and LY2456302) is a selective antagonist of the kappa opioid receptor (KOR). The KOR system is implicated in the pathophysiology of stress, dysphoria, and anhedonia. Preclinical and clinical studies are investigating **aticaprant** as a potential therapeutic for MDD, with a particular focus on its effects on anhedonia.^{[1][2][3][4]}

These application notes provide detailed protocols for the administration of **aticaprant** in sucrose preference tests, quantitative data from a key preclinical study, and a visualization of the underlying signaling pathway.

Data Presentation

The following tables summarize the quantitative data from a preclinical study investigating the effect of **aticaprant** on sucrose preference in a mouse model of Unpredictable Chronic Mild Stress (UCMS).[5]

Table 1: Experimental Groups and **Aticaprant** Administration

Group	Stress Condition	Treatment	Aticaprant Dose	Administration Route
Control/Vehicle	No Stress (NS)	Vehicle	N/A	Intraperitoneal (i.p.)
Control/Aticaprant	No Stress (NS)	Aticaprant	10 mg/kg	Intraperitoneal (i.p.)
UCMS/Vehicle	UCMS	Vehicle	N/A	Intraperitoneal (i.p.)
UCMS/Aticaprant	UCMS	Aticaprant	10 mg/kg	Intraperitoneal (i.p.)

Table 2: Sucrose Preference (%) at Different Experimental Timepoints[5]

Group	Baseline	Week 3 of UCMS (Day 22)	Post-Treatment (Day 33)	Recovery (Day 43)
NS/Vehicle	86.1 ± 1.1	~85%	~85%	~85%
NS/Aticaprant	85.5 ± 1.4	~85%	~85%	~85%
UCMS/Vehicle	85.1 ± 1.5	~55%	~60%	~65%
UCMS/Aticaprant	85.9 ± 1.5	~55%	~80%	~80%

*Data are presented as mean ± SEM. Values for post-baseline timepoints are approximated from graphical representations in the source publication. Following three weeks of stress, both

UCMS groups exhibited a significant reduction in sucrose preference.[5] Treatment with **aticaprant** significantly reversed this deficit in the UCMS/**Aticaprant** group compared to the UCMS/Vehicle group.[5] This therapeutic effect persisted through the recovery period.[5]

Experimental Protocols

Protocol 1: Unpredictable Chronic Mild Stress (UCMS) Induction (4 Weeks)

This protocol is designed to induce an anhedonic-like state in mice.

Materials:

- Male C57BL/6J mice
- Standard mouse housing cages
- Empty cages
- Cages with wet bedding
- Tilted cages (45°)
- Stroboscope
- Rodent restrainers
- Water bottles
- Rodent chow

Procedure:

- House mice individually.
- For 4 weeks, expose mice to a varying sequence of mild stressors, with one stressor per day.
- Stressors include:

- Cage Tilt: Tilt the home cage 45° for a designated period.
- Wet Bedding: Place 200 ml of water in the bedding for a designated period.
- Stroboscope: Expose mice to a flashing strobe light for a designated period.
- Restraint Stress: Place mice in a restrainer for a designated period.
- Empty Cage: House mice in a cage with no bedding or enrichment for a designated period.
- Food and Water Deprivation: Remove food and water for a designated period.
- Overnight Illumination: Keep the lights on during the dark cycle.
- Ensure the sequence of stressors is unpredictable to prevent habituation.

Protocol 2: Aticaprant Administration

This protocol details the preparation and administration of **aticaprant**.

Materials:

- **Aticaprant**
- Vehicle solution (e.g., sterile saline or a solution of DMSO, PEG300, and Tween80)
- Vortex mixer
- Syringes and needles for intraperitoneal (i.p.) injection

Procedure:

- Prepare a stock solution of **aticaprant** in the chosen vehicle.
- On the day of administration, dilute the stock solution to the final concentration of 10 mg/kg.
- Administer **aticaprant** or vehicle via intraperitoneal (i.p.) injection.

- In the cited study, **aticaprant** was administered daily for 11 consecutive days, starting after 3 weeks of UCMS.[\[2\]](#)[\[3\]](#)[\[5\]](#)

Protocol 3: Sucrose Preference Test (SPT)

This protocol outlines the procedure for measuring sucrose preference.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- Two identical drinking bottles per cage
- 1% (w/v) sucrose solution
- Tap water
- Scale for weighing bottles

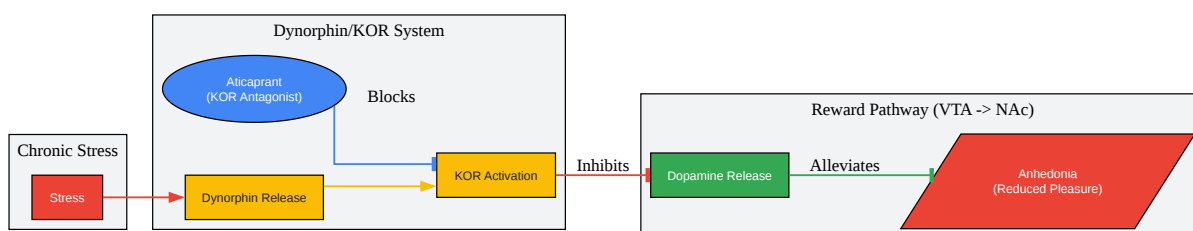
Procedure:

- Habituation (2-3 days):
 - Individually house the mice to allow for accurate fluid consumption measurement.[\[12\]](#)
 - Acclimate the mice to the presence of two drinking bottles in their home cage. Both bottles should contain tap water.
 - Measure water consumption from both bottles daily to identify and exclude mice with a significant side preference.
- Baseline Measurement (24 hours):
 - Following habituation, replace the water in one bottle with a 1% sucrose solution.
 - Provide the mice with free access to both the water and sucrose bottles for 24 hours.
 - Weigh both bottles at the beginning and end of the 24-hour period to determine the volume of each liquid consumed.
 - To prevent side bias, switch the position of the two bottles after 12 hours.[\[8\]](#)[\[9\]](#)

- Testing Post-Stress and Post-Treatment:
 - Repeat the 24-hour two-bottle choice test at key experimental timepoints (e.g., after 3 weeks of UCMS, after the 11-day **aticaprant** treatment, and during a recovery phase).
- Calculation of Sucrose Preference:
 - Sucrose Preference (%) = $[\text{Sucrose Intake (g)} / (\text{Sucrose Intake (g)} + \text{Water Intake (g)})] \times 100$.

Mandatory Visualization

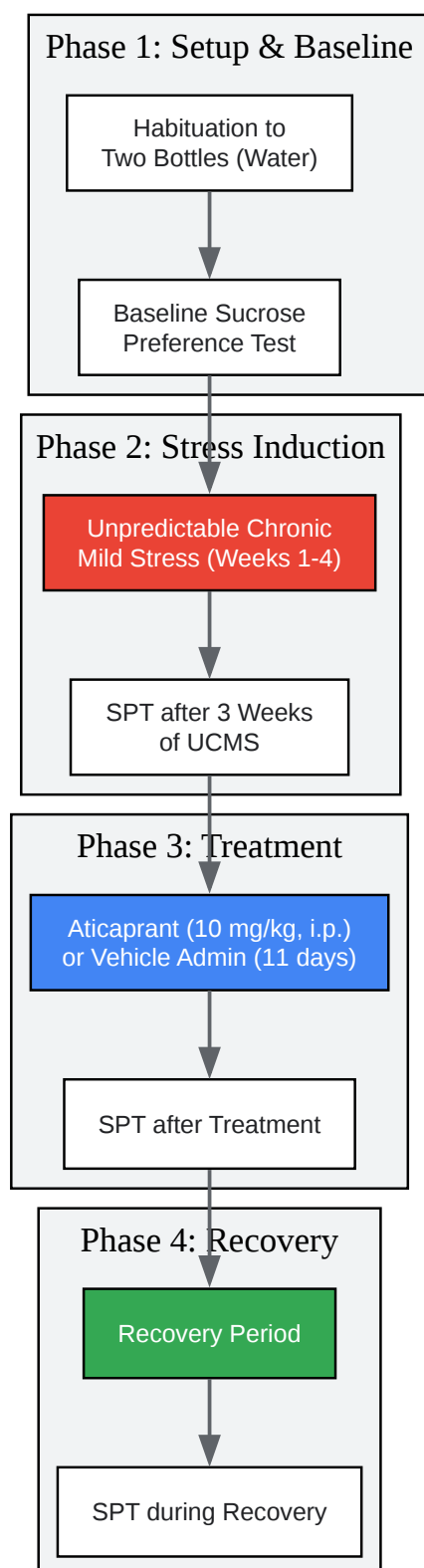
Signaling Pathway of Aticaprant in Reversing Anhedonia



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Caption: **Aticaprant** blocks KOR activation, mitigating stress-induced inhibition of dopamine release.

Experimental Workflow for Aticaprant in Sucrose Preference Test



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Caption: Experimental timeline for evaluating **aticaprant**'s effect on sucrose preference in mice.

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